

Hexazinone-d6 Analytical Standard: A Guide to Sourcing and Availability

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Compound of Interest

Compound Name: Hexazinone-d6

Cat. No.: B1449090

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For researchers, scientists, and professionals in drug development requiring **Hexazinone-d6** analytical standards, several reputable suppliers offer this stable isotope-labeled compound. This guide provides an overview of key suppliers and product specifications to facilitate procurement.

Overview of Hexazinone-d6

Hexazinone-d6 is the deuterium-labeled form of Hexazinone, a broad-spectrum herbicide belonging to the triazine class.^[1] In analytical and research settings, **Hexazinone-d6** is primarily utilized as an internal standard for the quantitative analysis of Hexazinone in various matrices, ensuring accuracy and precision in chromatographic methods. The labeled compound is chemically identical to the parent compound but has a higher molecular weight due to the presence of deuterium atoms, allowing for its differentiation in mass spectrometry.

Key Suppliers and Product Details

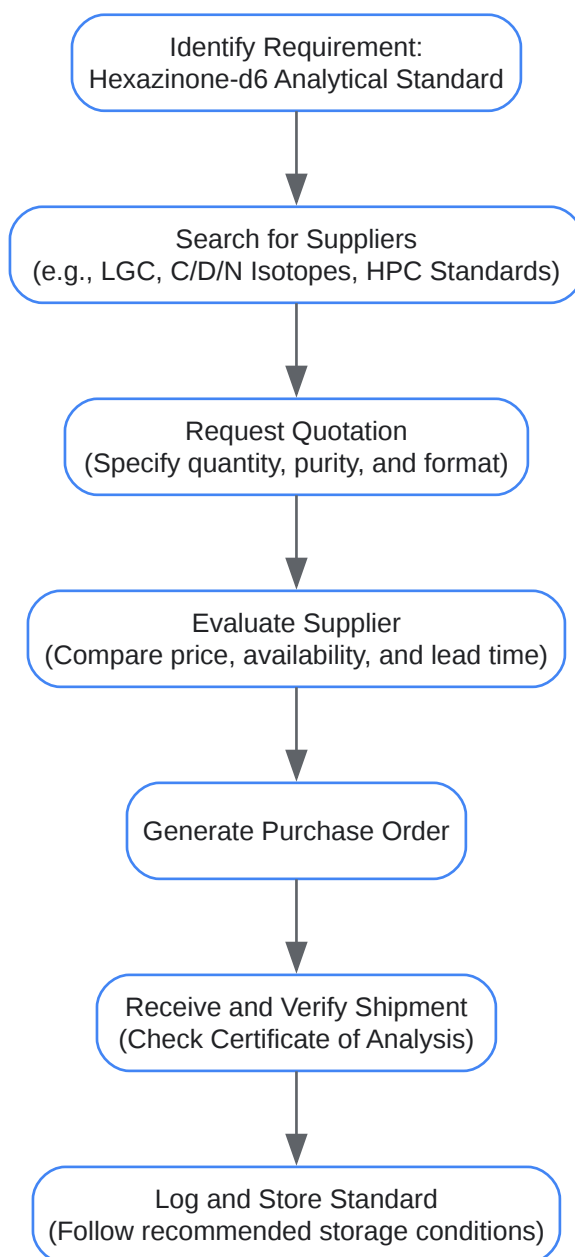
Several specialized chemical suppliers provide **Hexazinone-d6** analytical standards. Below is a summary of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Additional Information
LGC Standards	Hexazinone-d6 (dimethyl-d6-amino)	1219804-22-4	Offered as a high-quality reference standard for reliable pharmaceutical testing. ^{[2][3]} Pricing and availability are accessible upon logging into their website. ^{[2][3]}
C/D/N Isotopes Inc.	Hexazinone-d6 (dimethyl-d6-amino)	1219804-22-4	Provides the standard with an isotopic enrichment of 99 atom % D. It is available in package sizes of 0.01 g and 0.05 g and is listed as in stock. The compound is stable when stored at room temperature.
HPC Standards Inc.	D6-Hexazinone	1219804-22-4	Available in a quantity of 1x10mg. They also offer a solution of D6-Hexazinone in acetonitrile at a concentration of 100 µg/ml.
MedChemExpress	Hexazinone-d6	Not specified	Marketed as a stable isotope for research purposes. They note that deuteration can potentially affect the pharmacokinetic and

metabolic profiles of
drugs.

Experimental Workflow for Procurement

The process of acquiring **Hexazinone-d6** analytical standard typically follows a standard procurement workflow for chemical reagents.

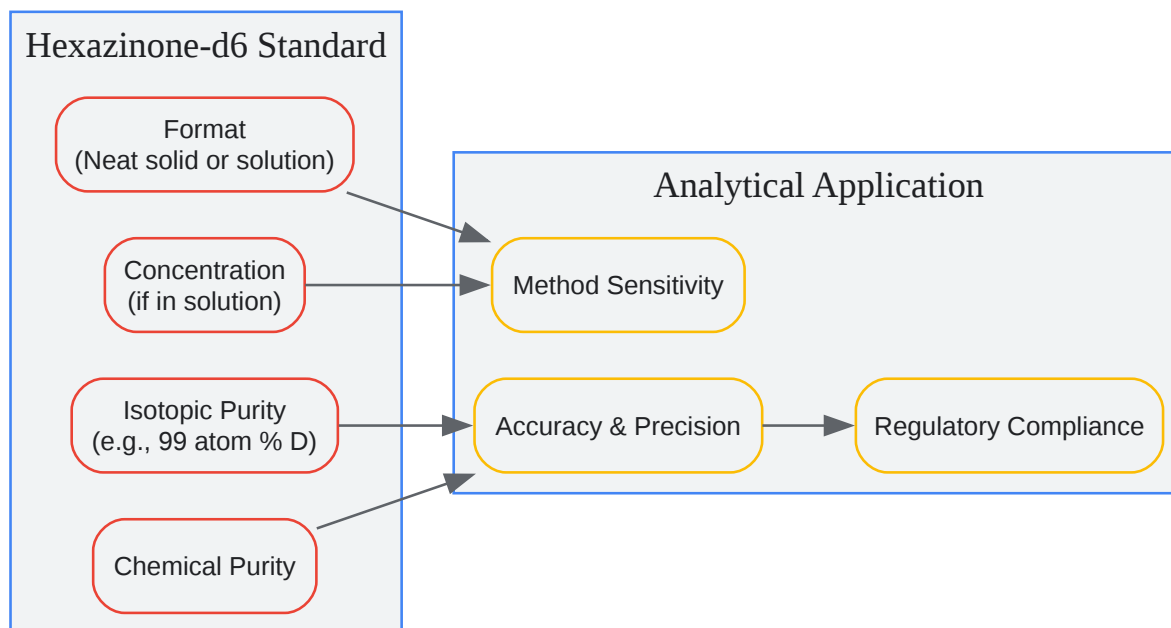


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*Procurement workflow for **Hexazinone-d6**.*

Logical Relationship of Product Specifications

When selecting a **Hexazinone-d6** analytical standard, several key specifications must be considered to ensure it meets the requirements of the intended analytical method.



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Factors influencing the selection of an analytical standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Hexazinone-d6 (dimethyl-d6-amino) | LGC Standards [lgcstandards.com]
- 3. Hexazinone-d6 (Dimethyl-d6-amino) | LGC Standards [lgcstandards.com]

- To cite this document: BenchChem. [Hexazinone-d6 Analytical Standard: A Guide to Sourcing and Availability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1449090#where-to-buy-hexazinone-d6-analytical-standard]

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